

Unveiling the Profile of Dimethyl pimelate-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

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A Comprehensive Overview of the Chemical and Physical Properties of **Dimethyl pimelate-d4**, a Key Deuterated Internal Standard for Advanced Analytical Applications.

This technical guide serves as an in-depth resource for researchers, scientists, and drug development professionals on the chemical properties and applications of **Dimethyl pimelate-d4**. This deuterated analog of Dimethyl pimelate is a crucial tool in quantitative analytical techniques, offering high precision and accuracy in mass spectrometry and nuclear magnetic resonance spectroscopy.

Core Chemical and Physical Data

Dimethyl pimelate-d4, the deuterium-labeled form of Dimethyl pimelate, is primarily utilized as an internal standard in sensitive analytical methodologies.^[1] Its physicochemical properties are essential for its application and are summarized below. The data for the non-deuterated form, Dimethyl pimelate, is also provided for comparative purposes.

Property	Dimethyl pimelate-d4	Dimethyl pimelate
CAS Number	120811-82-7[1]	1732-08-7[2]
Molecular Formula	C ₉ H ₁₂ D ₄ O ₄ [1]	C ₉ H ₁₆ O ₄ [2]
Molecular Weight	192.25 g/mol	188.22 g/mol
Appearance	-	Clear, colorless liquid
Boiling Point	-	121-122 °C at 11 mmHg
Density	-	1.041 g/mL at 25 °C
Refractive Index	-	n ₂₀ /D 1.431
Solubility	-	Soluble in ethanol, benzene, ether; slightly soluble in water.

Synthesis and Characterization

While a specific, detailed synthesis protocol for **Dimethyl pimelate-d4** is not extensively documented in publicly available literature, a plausible synthetic route can be inferred from general methods for the preparation of deuterated esters. The synthesis would likely involve the esterification of pimelic acid-d4 with methanol. Pimelic acid-d4 can be prepared through deuterium exchange reactions on pimelic acid itself or its precursors.

The characterization of **Dimethyl pimelate-d4** would be performed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR and ¹³C NMR spectroscopy would be used to confirm the structure and the position and extent of deuterium incorporation. In the ¹H NMR spectrum, the signals corresponding to the deuterated positions would be absent or significantly reduced in intensity. The chemical shifts for the non-deuterated protons would be similar to those of Dimethyl pimelate. For Dimethyl pimelate, the protons on the carbons adjacent to the ester carbonyl group typically appear around 2.3 ppm, while the methyl ester protons show a singlet at approximately 3.6 ppm.
- **Mass Spectrometry (MS):** Mass spectrometry is a critical tool for confirming the molecular weight of the deuterated compound and assessing its isotopic purity. The mass spectrum

would show a molecular ion peak corresponding to the mass of **Dimethyl pimelate-d4**.

Experimental Protocols: Application as an Internal Standard

Dimethyl pimelate-d4 is primarily employed as an internal standard in quantitative analysis, particularly in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) assays. The following is a generalized protocol for its use.

Objective: To quantify the concentration of an analyte of interest in a sample matrix using **Dimethyl pimelate-d4** as an internal standard.

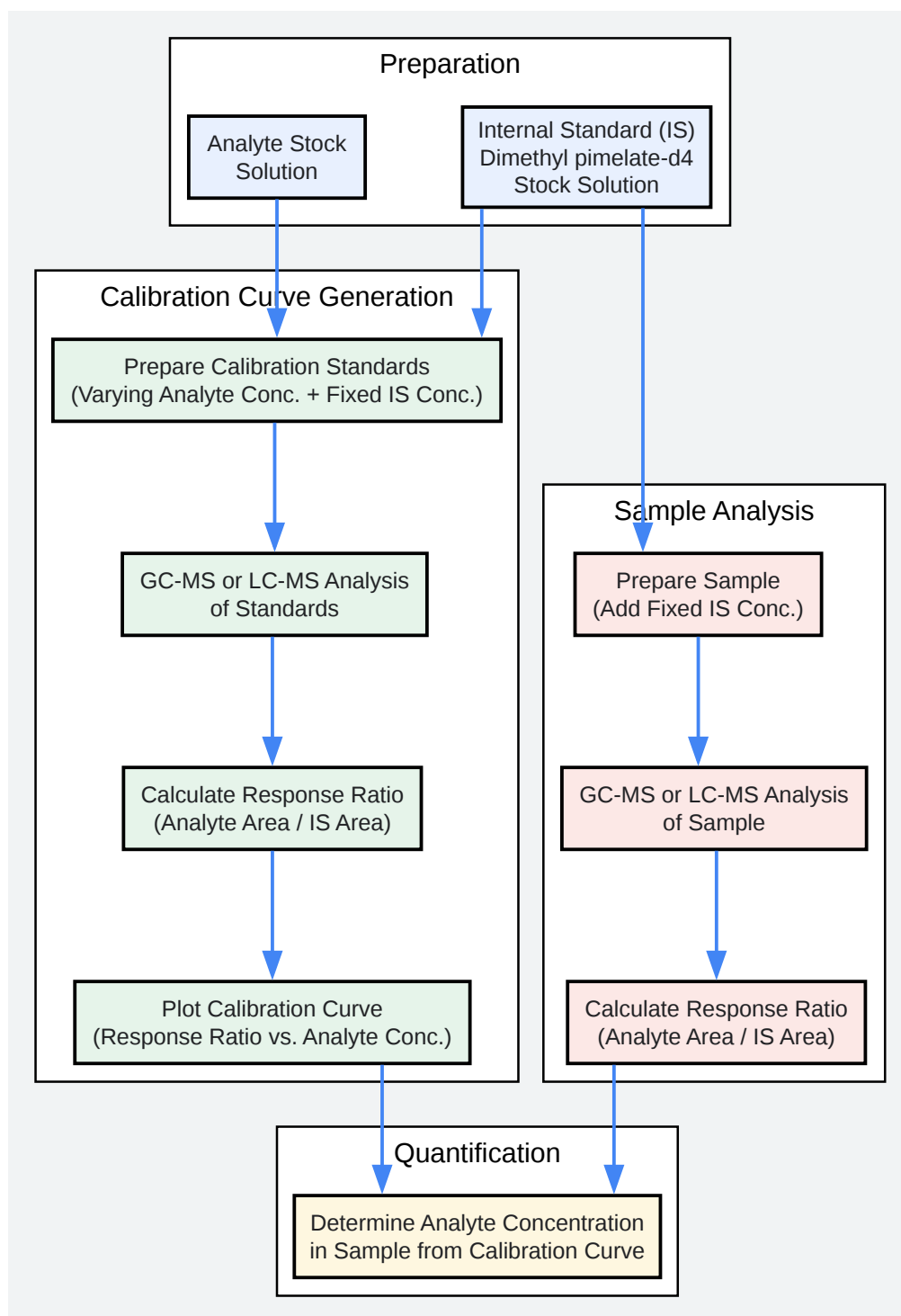
Methodology:

- Preparation of Stock Solutions:
 - Prepare a stock solution of the analyte of interest at a known concentration in a suitable solvent.
 - Prepare a stock solution of **Dimethyl pimelate-d4** at a known concentration in the same solvent.
- Preparation of Calibration Standards:
 - Create a series of calibration standards by adding varying known amounts of the analyte stock solution to a set of vials.
 - To each vial, add a fixed, known amount of the **Dimethyl pimelate-d4** stock solution.
 - Bring all calibration standards to the same final volume with the solvent.
- Sample Preparation:
 - To a known volume or weight of the sample, add the same fixed, known amount of the **Dimethyl pimelate-d4** stock solution as was added to the calibration standards.
 - Perform any necessary extraction or derivatization steps on the sample.

- Instrumental Analysis (GC-MS or LC-MS):
 - Analyze the prepared calibration standards and the sample using an appropriate GC-MS or LC-MS method. The method should be optimized to achieve good chromatographic separation of the analyte and the internal standard.
- Data Analysis:
 - For each calibration standard, determine the peak area of the analyte and the internal standard.
 - Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area) for each standard.
 - Construct a calibration curve by plotting the response ratio against the concentration of the analyte.
 - Determine the response ratio for the sample.
 - Using the calibration curve, determine the concentration of the analyte in the sample.

Visualizing the Workflow

The logical workflow for utilizing **Dimethyl pimelate-d4** as an internal standard in a quantitative analytical experiment can be visualized as follows:



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Caption: Workflow for quantitative analysis using an internal standard.

This technical guide provides a foundational understanding of the chemical properties and analytical applications of **Dimethyl pimelate-d4**. Its role as a deuterated internal standard is

indispensable for achieving reliable and accurate quantification in complex matrices, making it a valuable tool for the scientific research and drug development communities.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. benchchem.com [benchchem.com]
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Phone: (601) 213-4426

Email: info@benchchem.com